

# In-Depth Technical Guide: Theoretical Mass and Charge of 4-Methylpentanoyl-CoA

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## Compound of Interest

Compound Name: 4-methylpentanoyl-CoA

Cat. No.: B15546669

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the theoretical mass and charge of **4-methylpentanoyl-CoA**, a key intermediate in branched-chain amino acid metabolism. A precise understanding of these fundamental physicochemical properties is crucial for a variety of research applications, including mass spectrometry-based metabolomics, enzyme kinetics, and drug design.

## Theoretical Mass

The theoretical mass of a molecule is calculated by summing the masses of its constituent atoms using their known isotopic abundances. The chemical formula for **4-methylpentanoyl-CoA** is C<sub>27</sub>H<sub>46</sub>N<sub>7</sub>O<sub>17</sub>P<sub>3</sub>S.

The theoretical mass is calculated as follows:

(Number of Carbon atoms × Atomic mass of Carbon) + (Number of Hydrogen atoms × Atomic mass of Hydrogen) + (Number of Nitrogen atoms × Atomic mass of Nitrogen) + (Number of Oxygen atoms × Atomic mass of Oxygen) + (Number of Phosphorus atoms × Atomic mass of Phosphorus) + (Number of Sulfur atoms × Atomic mass of Sulfur)

Based on the atomic masses of the constituent elements, the theoretical monoisotopic mass of **4-methylpentanoyl-CoA** has been calculated to be approximately 865.1884 g/mol .

## Theoretical Charge

Under physiological pH conditions (typically around 7.4), the phosphate groups of the coenzyme A moiety are deprotonated. This results in a net negative charge on the molecule. **4-methylpentanoyl-CoA** is the conjugate acid of **4-methylpentanoyl-CoA(4-)**, indicating that it carries a theoretical charge of -4. This charge state is critical for its interaction with enzymes and its retention in analytical techniques like liquid chromatography.

## Data Summary

The following table summarizes the key quantitative data for **4-methylpentanoyl-CoA**.

Property	Value
Chemical Formula	C27H46N7O17P3S
Theoretical Monoisotopic Mass	865.1884 g/mol
Theoretical Charge (Physiological pH)	-4

## Experimental Protocols

The determination of the mass and charge of molecules like **4-methylpentanoyl-CoA** typically involves the following experimental techniques:

Mass Spectrometry for Mass Determination:

- Objective: To accurately measure the mass-to-charge ratio ( $m/z$ ) of the molecule.
- Methodology:
  - Sample Preparation: A purified sample of **4-methylpentanoyl-CoA** is dissolved in a suitable solvent, often a mixture of water, acetonitrile, or methanol, with a small amount of a volatile acid (e.g., formic acid) to aid in ionization.
  - Ionization: The sample solution is introduced into a mass spectrometer using an electrospray ionization (ESI) source. ESI is a soft ionization technique that allows for the analysis of large, non-volatile molecules like CoA esters without significant fragmentation.

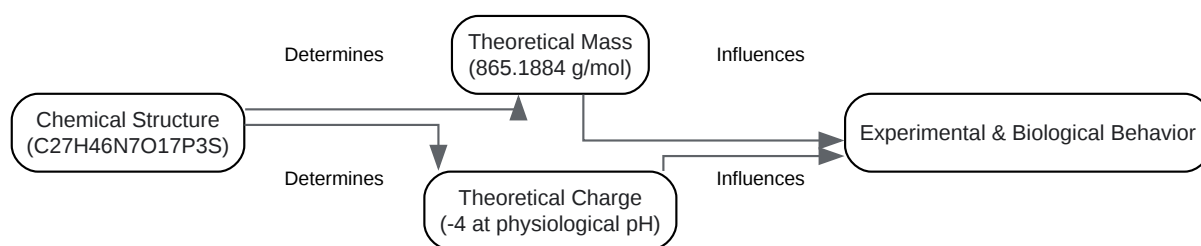
- Mass Analysis: The ionized molecules are then transferred to a mass analyzer (e.g., time-of-flight (TOF), Orbitrap, or quadrupole). The analyzer separates the ions based on their  $m/z$  ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ .
- Data Analysis: The peak corresponding to the  $[M-4H]4^-$  ion (or other adducts) is identified, and the monoisotopic mass is determined with high accuracy.

#### Capillary Electrophoresis for Charge Determination:

- Objective: To experimentally verify the charge state of the molecule.
- Methodology:
  - Sample Preparation: The sample is dissolved in a background electrolyte (BGE) with a known pH, typically around 7.4 to mimic physiological conditions.
  - Electrophoretic Separation: A voltage is applied across a capillary filled with the BGE. The charged **4-methylpentanoyl-CoA** molecule will migrate towards the electrode with the opposite charge at a velocity dependent on its charge-to-size ratio.
  - Detection: As the molecule passes a detector (e.g., a UV-Vis detector), a signal is recorded.
  - Data Analysis: By comparing the migration time of **4-methylpentanoyl-CoA** with that of known standards, its electrophoretic mobility and, consequently, its effective charge can be determined.

## Logical Relationship of Physicochemical Properties

The chemical structure of **4-methylpentanoyl-CoA** directly dictates its theoretical mass and charge, which in turn influence its behavior in various experimental and biological systems.



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Caption: Relationship between structure, mass, charge, and behavior.

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